

Application Note: HPLC-UV Quantification of 3-Hydroxy-5-methylpyridine

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Compound of Interest

Compound Name: 3-Hydroxy-5-methylpyridine

CAS No.: 42732-49-0

Cat. No.: B123993

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AN-HPLC-0305

Introduction

3-Hydroxy-5-methylpyridine, also known as 3-hydroxy-5-picoline, is a heterocyclic organic compound. Its accurate quantification is essential in various research and development settings, including pharmaceutical process monitoring and quality control. This application note details a robust and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the precise quantification of **3-Hydroxy-5-methylpyridine**. The method is designed to be simple, accurate, and reproducible, making it suitable for routine analysis in a laboratory environment.

Principle

This method utilizes reversed-phase chromatography to separate **3-Hydroxy-5-methylpyridine** from potential impurities. The separation is achieved on a C18 stationary phase with an isocratic mobile phase consisting of a buffered aqueous solution and an organic modifier. Detection is performed using a UV detector at a wavelength determined to be the

absorbance maximum for the analyte. Quantification is based on the external standard method, where the peak area of the analyte is proportional to its concentration.

Method Validation

The analytical method was validated in accordance with the International Council for Harmonisation (ICH) guidelines to ensure its suitability for the intended purpose. Validation parameters included specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), and limit of quantification (LOQ).

Experimental Protocols

Equipment and Reagents

- Equipment:
 - High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector
 - Analytical balance
 - pH meter
 - Sonicator
 - Volumetric flasks (Class A)
 - Pipettes (Class A)
 - Syringe filters (0.45 µm, PTFE or nylon)
- Reagents:
 - **3-Hydroxy-5-methylpyridine** reference standard (Purity ≥97%)
 - Acetonitrile (HPLC grade)
 - Methanol (HPLC grade)
 - Ammonium acetate (Analytical grade)

- Formic acid (Analytical grade)
- Deionized water (18.2 MΩ·cm)

Chromatographic Conditions

A summary of the HPLC operating parameters is provided in the table below.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	20 mM Ammonium acetate in water : Acetonitrile (85:15, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Detection Wavelength	280 nm
Injection Volume	10 µL
Column Temperature	30 °C
Run Time	10 minutes

Preparation of Solutions

- Mobile Phase Preparation:
 - Dissolve 1.54 g of ammonium acetate in 1 L of deionized water.
 - Adjust the pH to 4.5 with formic acid.
 - Filter the buffer through a 0.45 µm membrane filter.
 - Prepare the mobile phase by mixing 850 mL of the ammonium acetate buffer with 150 mL of acetonitrile.
 - Add 1 mL of formic acid to the final mobile phase mixture.
 - Degas the mobile phase by sonication for 15 minutes.

- Standard Stock Solution (1000 µg/mL):
 - Accurately weigh approximately 25 mg of **3-Hydroxy-5-methylpyridine** reference standard.
 - Transfer it to a 25 mL volumetric flask.
 - Dissolve and dilute to volume with the mobile phase.
- Calibration Standards:
 - Prepare a series of calibration standards by serially diluting the standard stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation:
 - Accurately weigh a quantity of the sample containing approximately 10 mg of **3-Hydroxy-5-methylpyridine**.
 - Transfer it to a 100 mL volumetric flask.
 - Add approximately 70 mL of the mobile phase and sonicate for 10 minutes to dissolve.
 - Dilute to volume with the mobile phase and mix well.
 - Filter the solution through a 0.45 µm syringe filter into an HPLC vial before injection.

System Suitability

Before sample analysis, perform a system suitability test by injecting the 10 µg/mL standard solution five times. The system is deemed suitable for use if the acceptance criteria are met.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	> 2000
% RSD of Peak Area	$\leq 2.0\%$

Data Analysis and Calculations

Construct a calibration curve by plotting the peak area of the **3-Hydroxy-5-methylpyridine** standards against their corresponding concentrations. Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (r^2).

The concentration of **3-Hydroxy-5-methylpyridine** in the sample is calculated using the following formula:

$$\text{Concentration } (\mu\text{g/mL}) = (\text{Peak Area of Sample} - \text{y-intercept}) / \text{slope}$$

Quantitative Data Summary

The following tables summarize the quantitative data obtained during method validation.

Table 1: Linearity Data

Concentration (µg/mL)	Mean Peak Area (n=3)	% RSD
1	12540	1.8
5	63250	1.2
10	127800	0.9
25	319500	0.5
50	641200	0.3
100	1285000	0.2
Linearity Results		
Regression Equation	$y = 12830x + 180$	
Correlation Coefficient (r^2)	0.9998	

Table 2: Accuracy (Spike and Recovery)

Spiked Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery	% RSD (n=3)
80%	8.0	7.9	98.8	1.1
100%	10.0	10.1	101.0	0.8
120%	12.0	11.9	99.2	1.3

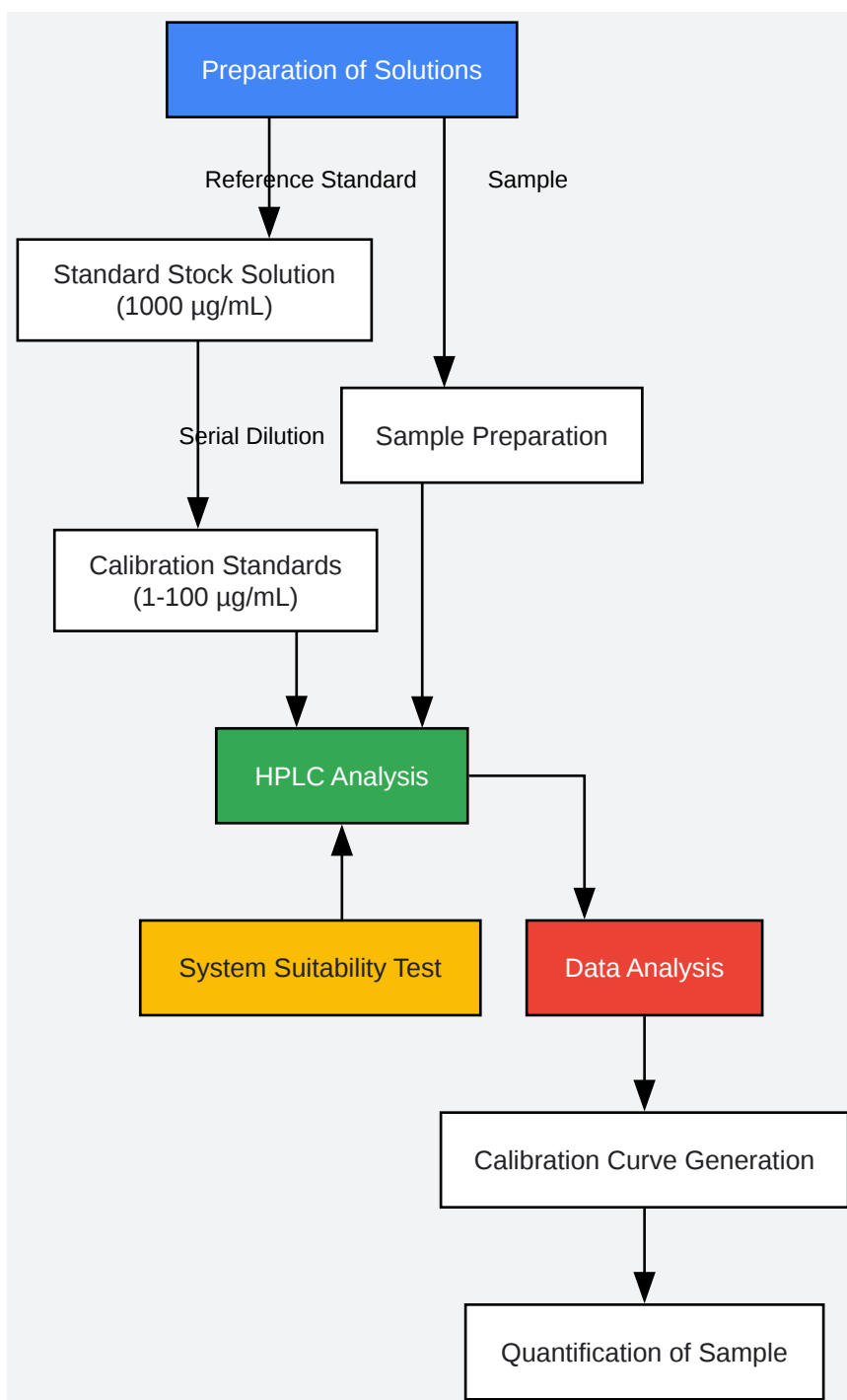
Table 3: Precision

Precision Type	Concentration (µg/mL)	Mean Peak Area	% RSD (n=6)
Repeatability	10	127950	0.7
Intermediate Precision	10	128100	1.2

Table 4: LOD and LOQ

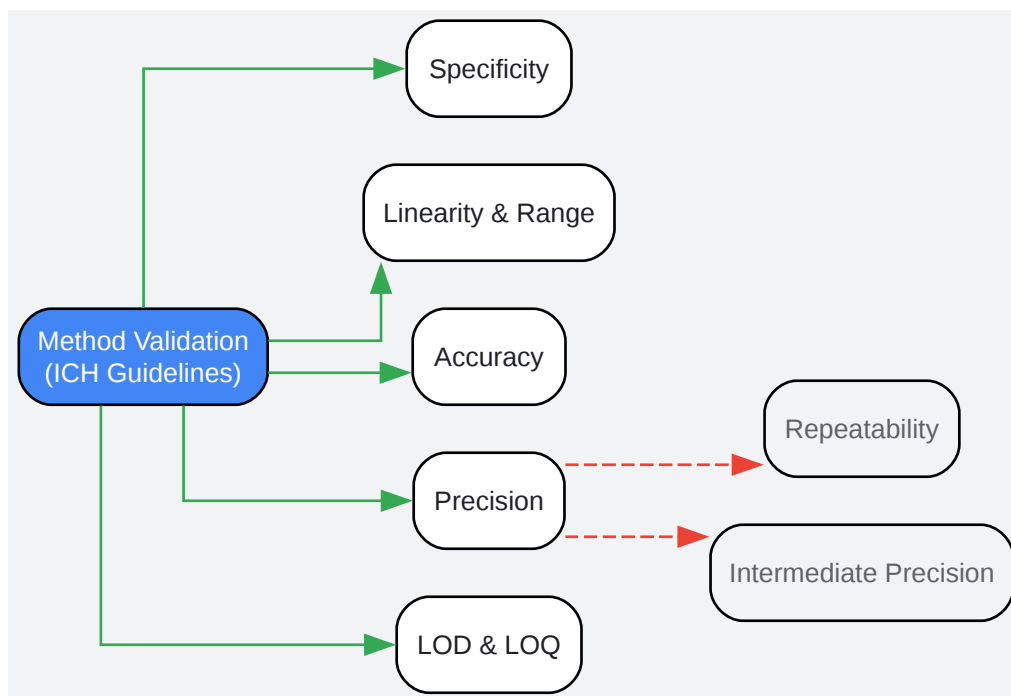
Parameter	Value (µg/mL)
LOD	0.3
LOQ	1.0

Visualizations



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Caption: Experimental workflow for HPLC quantification.



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Caption: Key parameters for analytical method validation.

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